

A Technical Guide to the Chemical and Physical Properties of Doxycycline Hyclate Powder

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Compound of Interest

Compound Name: Doxycycline hyclate

Cat. No.: B10761801

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and physical properties of **doxycycline hyclate** powder. The information is curated to support research, development, and quality control activities involving this widely used tetracycline antibiotic.

Chemical Properties

Doxycycline hyclate is a broad-spectrum antibiotic and a member of the tetracycline family.^[1] It is a semi-synthetic derivative of oxytetracycline. The chemical structure of **doxycycline hyclate** facilitates its antibacterial and anti-inflammatory activities.

Property	Value	References
Chemical Name	4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,5,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenecarboxamide monohydrochloride, compound with ethanol and water	[2]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₈ · HCl · 0.5C ₂ H ₅ OH · 0.5H ₂ O	[3]
Molecular Weight	512.94 g/mol	[3]
CAS Number	24390-14-5	[4]
pKa Values	3.02 (± 0.3), 7.97 (± 0.15), 9.15 (± 0.3)	

Physical Properties

The physical characteristics of **doxycycline hyclate** powder are critical for its formulation, stability, and bioavailability. It typically presents as a yellow crystalline powder.

Property	Value	References
Appearance	Yellow, crystalline powder	
Taste	Bitter	
Melting Point	Approximately 201°C (chars without melting)	
Hygroscopicity	Doxycycline hyclate is hygroscopic, meaning it can absorb moisture from the air.	
Crystal Structure	Doxycycline hyclate exists in multiple crystalline forms (polymorphism), which can impact its solubility and bioavailability.	

Solubility Profile

The solubility of **doxycycline hyclate** is a key determinant of its absorption and in vivo performance.

Solvent	Solubility	References
Water	Freely soluble	
Methanol	Soluble	
Ethanol	Sparingly soluble	
Aqueous Acids	Freely soluble	
Alkali Hydroxide Solutions	Freely soluble	
Chloroform	Practically insoluble	
Diethyl Ether	Practically insoluble	

Stability and Storage

Doxycycline hyclate is sensitive to light, heat, and alkaline pH. To maintain its integrity, it should be stored in tight, light-resistant containers.

Experimental Protocols

This section outlines the methodologies for determining the key physical and chemical properties of **doxycycline hyclate** powder.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the thermodynamic solubility of a compound.

Protocol:

- An excess amount of **doxycycline hyclate** powder is added to a known volume of the desired solvent (e.g., water, methanol) in a sealed flask.
- The flask is agitated at a constant temperature for a sufficient period to allow the system to reach equilibrium.
- After equilibrium is reached, the suspension is filtered to remove any undissolved solid.
- The concentration of **doxycycline hyclate** in the clear filtrate is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- This concentration represents the solubility of the compound in that specific solvent at the given temperature.

Melting Point Determination (Capillary Method)

The capillary method is a standard technique for determining the melting point of a crystalline solid.

Protocol:

- A small amount of finely powdered **doxycycline hyclate** is packed into a thin-walled capillary tube, sealed at one end.

- The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath.
- The temperature is gradually increased at a controlled rate.
- The temperature at which the substance is observed to transition from a solid to a liquid state is recorded as the melting point. For substances that decompose, the temperature of decomposition is noted.

Powder X-Ray Diffraction (XRPD) Analysis

XRPD is a powerful technique for identifying the crystalline form of a solid material.

Protocol:

- A small amount of **doxycycline hyclate** powder is carefully packed into a sample holder.
- The sample is placed in an X-ray diffractometer.
- The sample is irradiated with a monochromatic X-ray beam at various angles.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- The resulting diffraction pattern, with its unique set of peaks, serves as a fingerprint for the specific crystalline form of **doxycycline hyclate**.

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

HPLC is a widely used analytical technique for the separation, identification, and quantification of components in a mixture.

Protocol:

- **Mobile Phase Preparation:** A suitable mobile phase is prepared, for example, a mixture of acetonitrile and a potassium dihydrogen phosphate buffer (pH 4.0) in a 40:60 (v/v) ratio.

- **Standard Solution Preparation:** A standard solution of known concentration is prepared by accurately weighing and dissolving **doxycycline hyclate** reference standard in the mobile phase.
- **Sample Solution Preparation:** A sample solution is prepared by dissolving a known weight of the **doxycycline hyclate** powder in the mobile phase.
- **Chromatographic Conditions:** The analysis is performed on a suitable HPLC system equipped with a C8 or C18 column and a UV detector set at an appropriate wavelength (e.g., 325 nm). The mobile phase is pumped at a constant flow rate.
- **Analysis:** Equal volumes of the standard and sample solutions are injected into the chromatograph. The retention time and peak area of **doxycycline hyclate** are recorded.
- **Quantification:** The purity and concentration of **doxycycline hyclate** in the sample are determined by comparing its peak area to that of the standard solution.

Hygroscopicity Determination

Hygroscopicity testing evaluates the tendency of a material to absorb moisture from the environment.

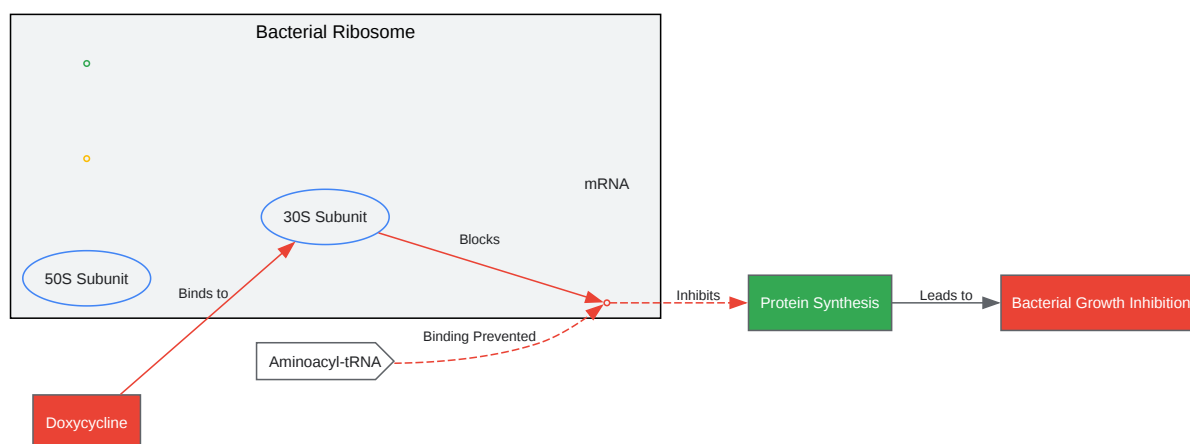
Protocol:

- A known weight of **doxycycline hyclate** powder is placed in a container with a controlled, high-humidity environment (e.g., 80% relative humidity) at a constant temperature for a defined period (e.g., 24 hours).
- The sample is re-weighed at the end of the period.
- The percentage of weight gain is calculated to determine the hygroscopicity of the material.

Visualizations

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Doxycycline exerts its bacteriostatic effect by inhibiting protein synthesis in bacteria. It binds to the 30S ribosomal subunit, preventing the attachment of aminoacyl-tRNA to the mRNA-ribosome complex. This action halts the elongation of the polypeptide chain, thereby inhibiting bacterial growth.

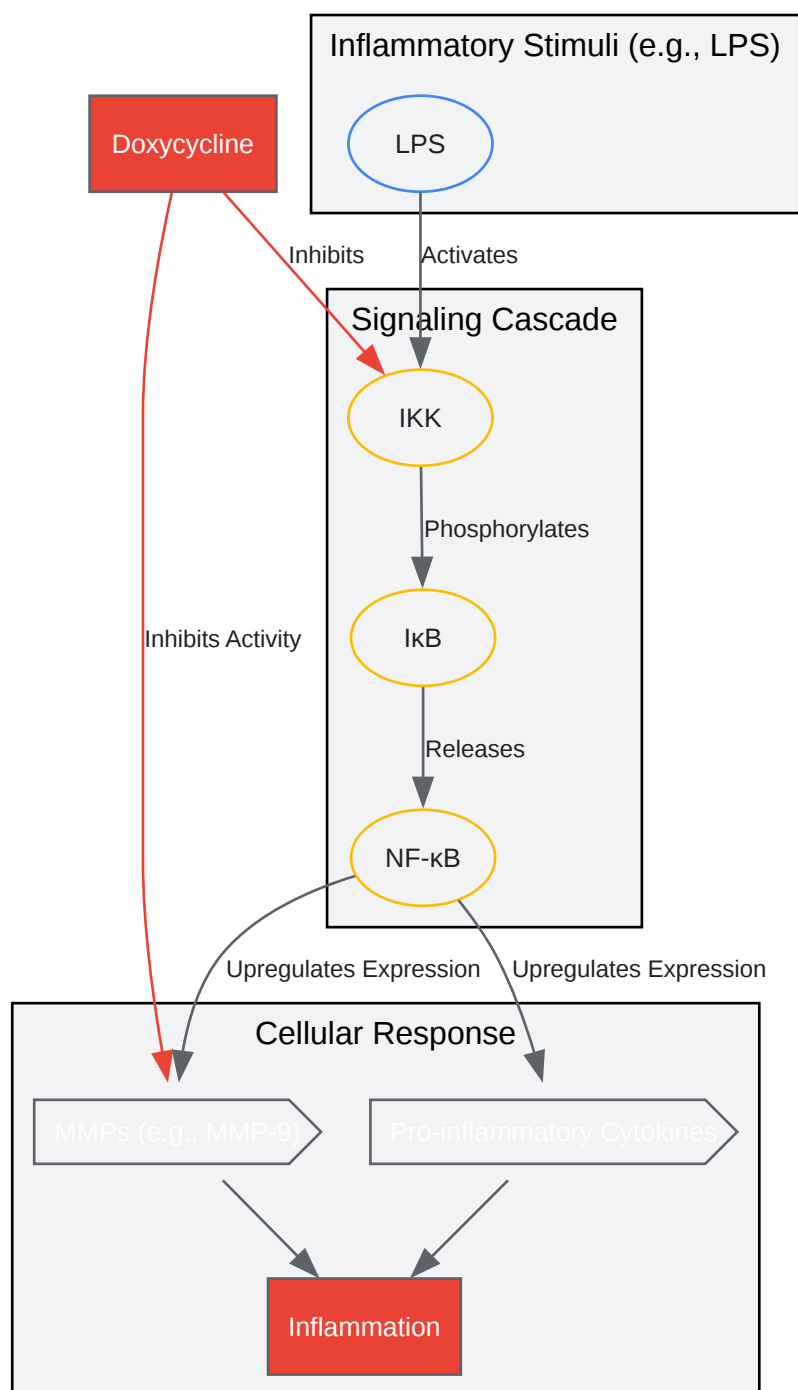


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Caption: Doxycycline's inhibition of bacterial protein synthesis.

Anti-inflammatory Signaling Pathway

Doxycycline also exhibits anti-inflammatory properties independent of its antimicrobial activity. It can inhibit matrix metalloproteinases (MMPs) and down-regulate inflammatory signaling pathways such as the NF- κ B pathway.

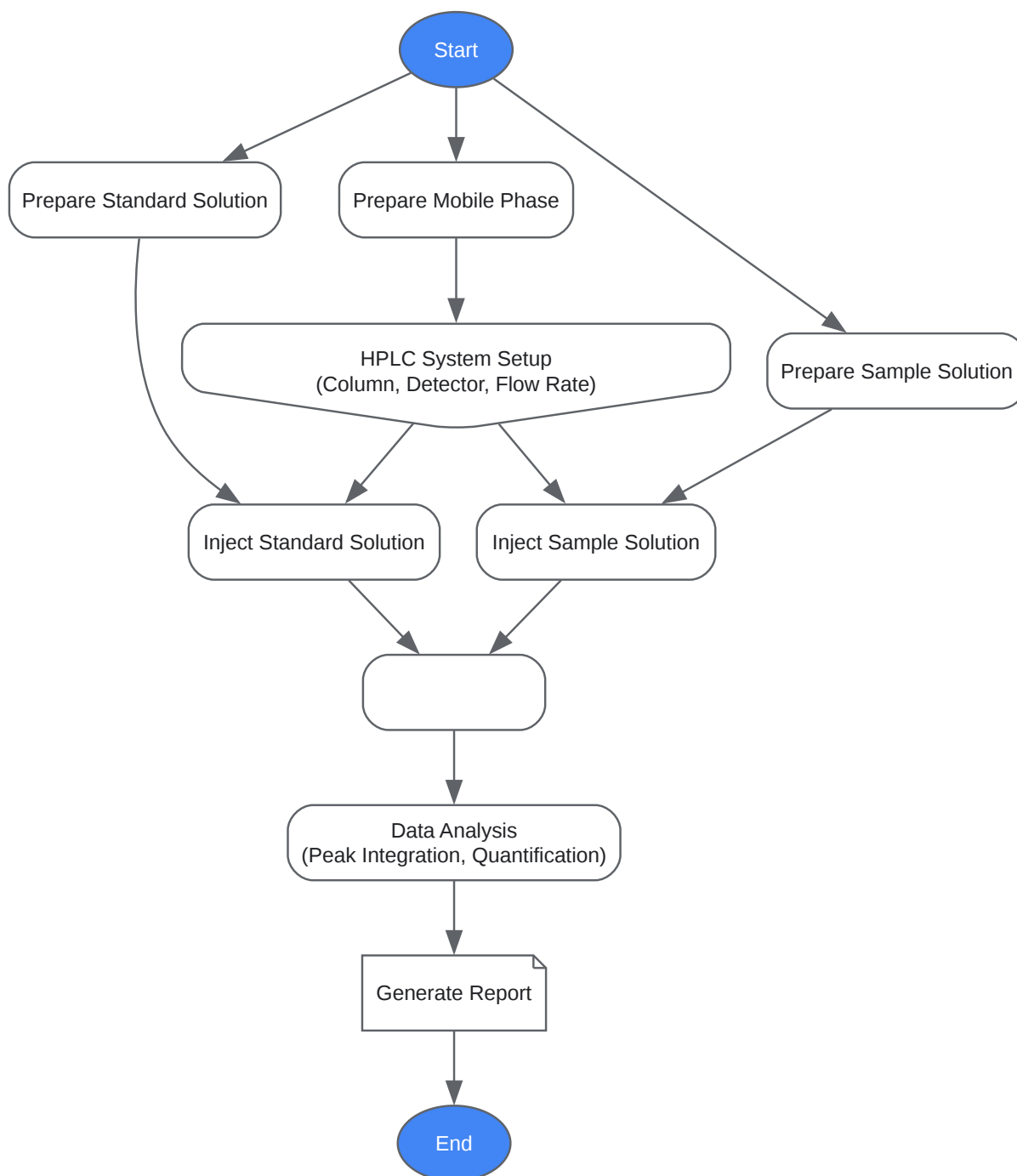


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Caption: Doxycycline's anti-inflammatory signaling pathway.

Experimental Workflow: HPLC Analysis

The following diagram illustrates a typical workflow for the analysis of **doxycycline hyclate** powder using HPLC.



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Caption: HPLC analysis workflow for **doxycycline hyclate**.

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